

Spectroscopic Characterization of Dimethylphenacylsulfonium Bromide: A Technical Guide

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Compound of Interest

Compound Name:	<i>DIMETHYL PHENACYL SULFONIUM BROMIDE</i>
CAS No.:	<i>5667-47-0</i>
Cat. No.:	<i>B1593513</i>

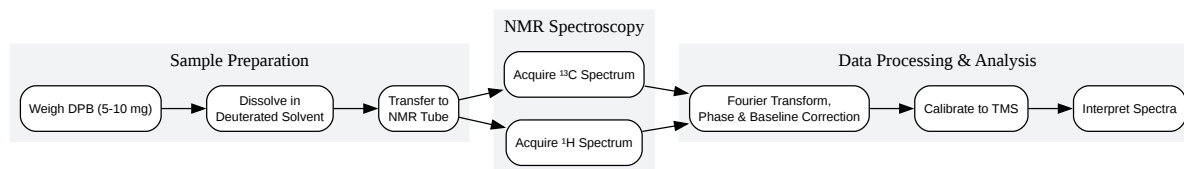
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This guide provides an in-depth analysis of the spectroscopic data for dimethylphenacylsulfonium bromide (DPB), a versatile reagent in organic synthesis. While a consolidated public repository of its complete spectral data is not readily available, this document, grounded in established spectroscopic principles and data from analogous structures, presents a comprehensive, predictive interpretation of its Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectra. This approach is designed to empower researchers, scientists, and drug development professionals in the confident identification and characterization of this compound.

Introduction to Dimethylphenacylsulfonium Bromide

Dimethylphenacylsulfonium bromide, with the chemical formula $C_{10}H_{13}BrOS$ and CAS number 5667-47-0, is a sulfonium salt that has garnered interest in organic chemistry.^{[1][2]} Its structure, confirmed by single-crystal X-ray diffraction, features a dimethylsulfonium group attached to a

methylene carbon, which is in turn bonded to the carbonyl group of a phenacyl moiety.[3] The positive charge on the sulfur atom makes the adjacent methylene protons acidic and renders the molecule a useful alkylating agent.[4] Accurate spectroscopic characterization is paramount for verifying its synthesis and purity, as well as for understanding its reactivity.



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Caption: General workflow for NMR analysis of Dimethylphenacylsulfonium Bromide.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which corresponds to molecular vibrations.

Predicted IR Data

Functional Group	Predicted Absorption (cm ⁻¹)	Intensity	Vibration Type
C-H (Aromatic)	3100 - 3000	Medium	Stretch
C-H (Aliphatic)	3000 - 2850	Medium	Stretch
C=O (Ketone)	1680 - 1690	Strong	Stretch
C=C (Aromatic)	1600 - 1475	Medium-Weak	Stretch
C-H (Methylene/Methyl)	~1450, ~1375	Medium	Bend

Authoritative Grounding: The predicted carbonyl (C=O) stretching frequency is of particular importance for confirming the structure. For simple ketones, this absorption typically appears around 1715 cm^{-1} . [5] However, conjugation of the carbonyl group with the phenyl ring is known to lower the stretching frequency to the $1680\text{--}1690\text{ cm}^{-1}$ range. [6][7][8] This predicted shift is a key diagnostic feature.

Experimental Protocol: IR Sample Preparation (KBr Pellet)

- Sample Preparation:
 - Grind a small amount ($\sim 1\text{--}2\text{ mg}$) of dimethylphenacylsulfonium bromide with $\sim 100\text{--}200\text{ mg}$ of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Transfer the powder to a pellet press.
 - Apply pressure to form a thin, transparent KBr pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the IR spectrometer.
 - Acquire a background spectrum of the empty sample holder.
 - Acquire the sample spectrum.
 - The resulting spectrum should be plotted as transmittance or absorbance versus wavenumber (cm^{-1}).

Conclusion

The spectroscopic characterization of dimethylphenacylsulfonium bromide can be effectively achieved through a combination of ^1H NMR, ^{13}C NMR, and IR spectroscopy. This guide provides a detailed, predictive framework for the interpretation of these spectra, grounded in fundamental principles and comparative data from related structures. The key diagnostic features include the significantly deshielded methylene protons in the ^1H NMR spectrum, the

downfield carbonyl signal in the ^{13}C NMR spectrum, and the strong carbonyl absorption band around 1685 cm^{-1} in the IR spectrum. By following the outlined experimental protocols, researchers can reliably verify the identity and purity of this important synthetic reagent.

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